

# physical and chemical properties of lead 2-ethylhexanoate.

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## Compound of Interest

Compound Name: 2-Ethylhexanoic acid, lead salt

Cat. No.: B168966

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## An In-depth Technical Guide to Lead(II) 2-Ethylhexanoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Lead(II) 2-ethylhexanoate (CAS No. 301-08-6) is an organometallic compound recognized for its solubility in organic solvents and its utility in various industrial applications.[1][2] This technical guide provides a comprehensive overview of its physical and chemical properties, supported by data tables for quantitative analysis. The document details generalized experimental protocols for the determination of key physical characteristics and explores the compound's chemical behavior, particularly its role as a catalyst. Furthermore, this guide addresses the significant toxicological aspects of lead(II) 2-ethylhexanoate, driven by its lead content, and illustrates the underlying mechanisms of its toxicity through pathway diagrams. This information is intended to serve as a critical resource for professionals in research and development who handle or investigate this compound.

### Physical Properties

Lead(II) 2-ethylhexanoate is typically a viscous liquid, with its appearance ranging from colorless to a light yellowish-brown.[2][3][4][5] Key physical data are summarized in Table 1 for ease of reference.

**Table 1: Physical Properties of Lead(II) 2-Ethylhexanoate**

Property	Value	Source(s)
CAS Number	301-08-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O <sub>4</sub> Pb	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	493.61 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Viscous liquid; colorless to light brown	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.56 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Boiling Point	N/A (Decomposes)	<a href="#">[1]</a>
Melting Point	N/A	<a href="#">[1]</a> <a href="#">[8]</a>
Flash Point	162 °C (324 °F)	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Solubility	Insoluble in water. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a> Soluble in organic solvents such as methyl benzene and turpentine; slightly soluble in alcohol. <a href="#">[3]</a>	

## Chemical Properties and Applications

Lead(II) 2-ethylhexanoate is an organometallic salt that exhibits notable chemical reactivity, primarily leveraging the catalytic nature of the lead(II) ion.

### Catalytic Activity

This compound is widely employed as a catalyst in polymerization reactions.[\[2\]](#)[\[12\]](#)

- **Polyurethane Synthesis:** It effectively catalyzes the reaction between isocyanates and polyols, accelerating the formation of polyurethane polymers.[\[2\]](#)[\[4\]](#)[\[6\]](#) This catalytic action promotes faster curing times and can enhance the mechanical properties and adhesion of the final product.[\[6\]](#)

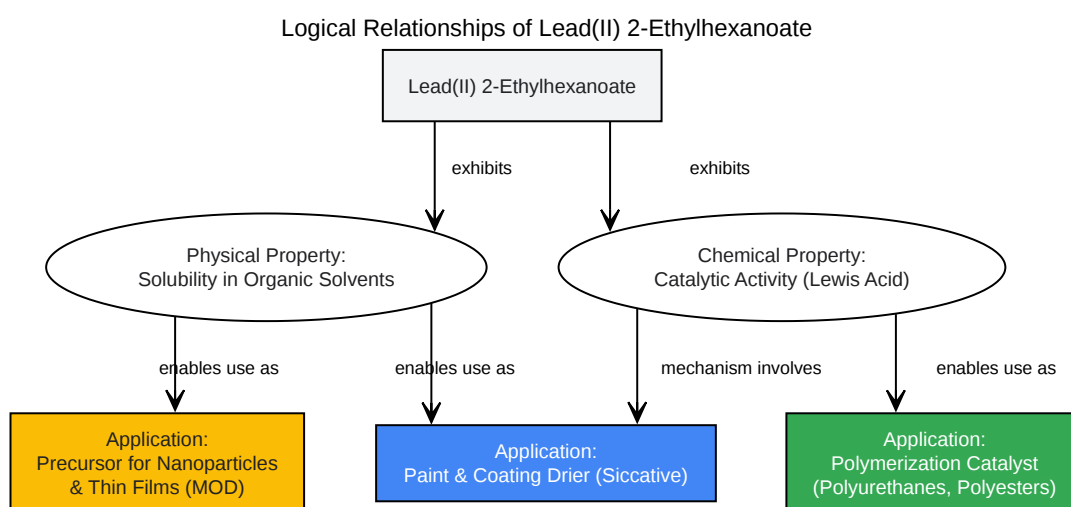
- Polyester Resins: It is also used to accelerate condensation polymerization in the production of polyester resins.[2][12]

## Drier in Coatings

In the paint and coating industry, lead(II) 2-ethylhexanoate functions as a "through drier" or siccative.[2][13] Metal carboxylates, like this compound, accelerate the oxidative cross-linking of drying oils (e.g., in alkyd-based paints), facilitating the transition from a liquid film to a hard, solid coating.[13][14] As a through drier, it ensures uniform drying throughout the entire film, preventing surface wrinkling that can occur when only surface-active driers are used.[14][15]

## Precursor in Materials Science

Lead(II) 2-ethylhexanoate serves as a soluble lead source for the synthesis of advanced materials. It is a common precursor in Metal-Organic Deposition (MOD) processes for creating thin films and in the chemical reduction synthesis of intermetallic nanoparticles, such as platinum-lead (PtPb) nanoparticles.[2][10]



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Caption: Logical flow from properties to applications.

## Experimental Protocols

Detailed experimental procedures for a specific substance are often proprietary or must be adapted from standard methods. Below are generalized protocols based on established ASTM standards suitable for a viscous organometallic liquid like lead(II) 2-ethylhexanoate.

### Determination of Density

The density of a viscous liquid can be accurately determined using a weight-per-gallon cup or a digital density meter. Air entrapment is a common issue with viscous materials and must be addressed.

- Objective: To measure the mass per unit volume of the substance.
- Methodology (Weight-per-Gallon Cup):
  - Calibrate the specific gravity cup with distilled water at a known temperature (e.g., 25°C) to determine its exact volume.
  - If the sample contains entrapped air, it can be diluted with a known weight and volume of a compatible, low-viscosity solvent to release the air.<sup>[8]</sup> The density of the mixture is then measured.
  - Carefully fill the tared cup with the sample liquid, avoiding the formation of new air bubbles.
  - Place the lid on the cup, allowing excess liquid to escape through the vent hole. Clean the exterior of the cup thoroughly.
  - Weigh the filled cup on an analytical balance.
  - Calculate the density using the formula:  $\text{Density} = (\text{Mass of filled cup} - \text{Mass of empty cup}) / \text{Volume of cup}$ . If a diluent was used, the true density of the viscous material is back-calculated.<sup>[8]</sup>

- Methodology (Digital Density Meter):
  - Calibrate the instrument according to the manufacturer's instructions, typically with dry air and distilled water.
  - Inject the sample into the instrument's measuring cell using a syringe, ensuring no air bubbles are introduced.[16]
  - Allow the reading to stabilize, which indicates thermal equilibrium has been reached.[16]
  - Record the density and temperature.[16] For highly viscous liquids, a viscosity correction may be automatically or manually applied by the instrument.[16]

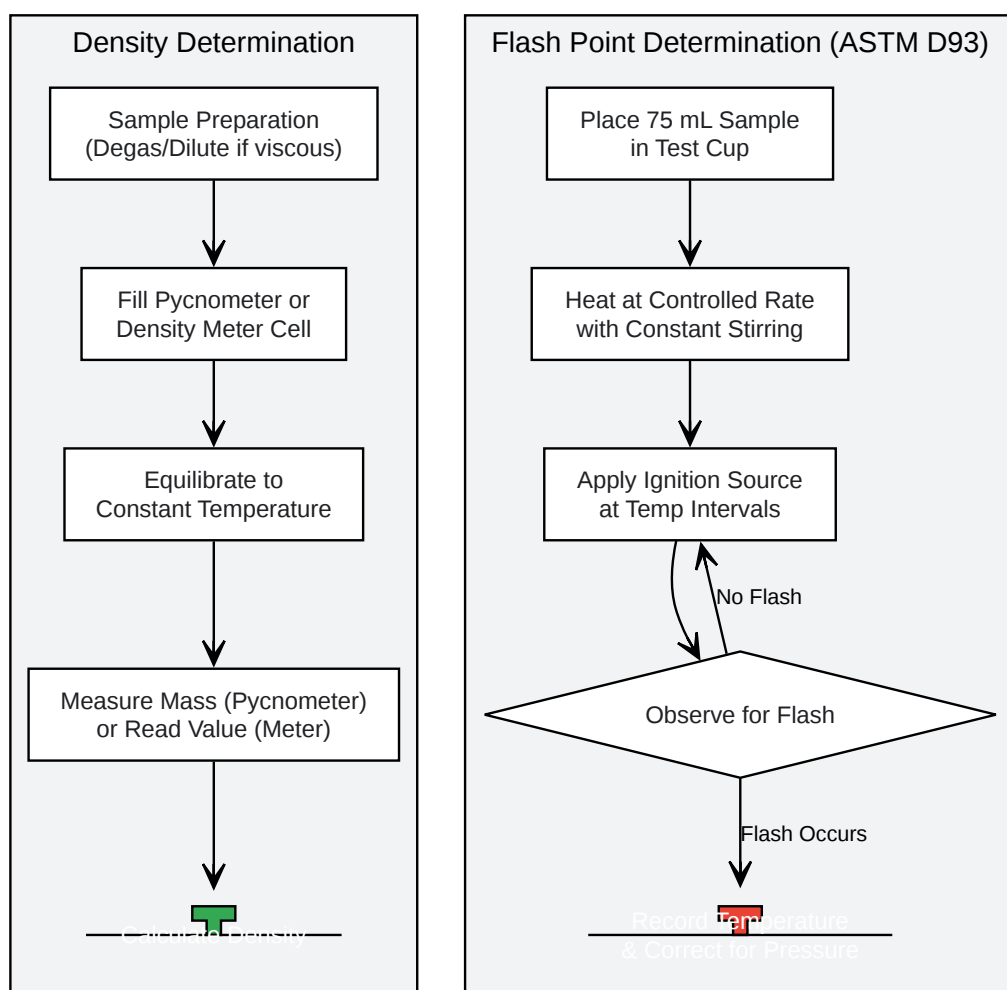
## Determination of Flash Point

The flash point is determined using a closed-cup tester, as this method is suitable for viscous liquids and minimizes the influence of ambient conditions.

- Objective: To find the lowest temperature at which the liquid's vapors will ignite with an ignition source.
- Apparatus: Pensky-Martens Closed Cup Tester.
- Methodology (ASTM D93, Procedure B):
  - Procedure B is specifically designed for viscous liquids that may form a surface film.[3][12][17]
  - Pour 75 mL of the sample into the test cup.
  - Place the cup in the heating apparatus and secure the lid, which contains the stirrer, thermometer, and ignition source apparatus.
  - Begin stirring at the specified rate for Procedure B ( $250 \pm 10$  rpm) to ensure uniform heating.[3][17]
  - Heat the sample at a controlled, constant rate.

- At prescribed temperature intervals, stop stirring and apply the ignition source (a small flame) by dipping it into the vapor space of the cup.[3]
- The flash point is the lowest temperature at which the application of the flame causes the vapors over the liquid to ignite with a distinct flash.[3]
- Record the observed flash point and correct for barometric pressure.

## Generalized Experimental Workflow for Physical Properties



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Caption: Workflow for density and flash point tests.

## Toxicology and Safety

The primary toxicological concern with lead(II) 2-ethylhexanoate is the lead component. Lead is a cumulative poison with no known biological function, and exposure can lead to severe acute and chronic health effects.<sup>[7][11][18]</sup>

## Hazard Classification

Lead(II) 2-ethylhexanoate is classified as hazardous:

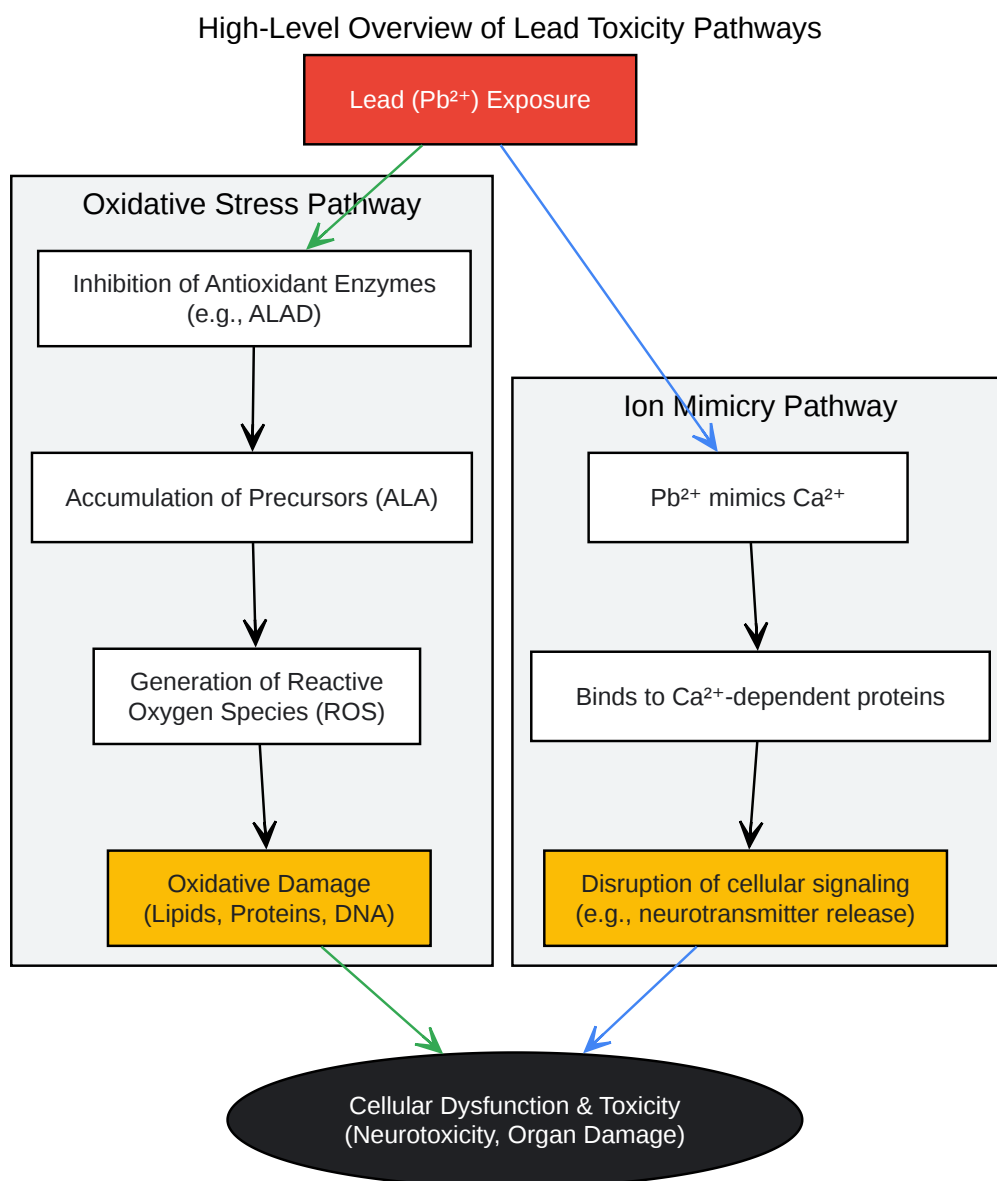
- Harmful if swallowed or inhaled.<sup>[19][20]</sup>
- May cause cancer.<sup>[19]</sup>
- May damage fertility or the unborn child (Reproductive Toxicity).<sup>[19][20]</sup>
- May cause damage to organs through prolonged or repeated exposure, targeting the central nervous system, blood, and kidneys.<sup>[9][19][20]</sup>
- Very toxic to aquatic life with long-lasting effects.<sup>[19]</sup>

## Mechanism of Toxicity

The toxicity of lead is multifaceted and impacts multiple biological systems at the molecular level.

- **Ion Mimicry:** Lead's ionic properties are similar to those of essential divalent cations, particularly calcium ( $\text{Ca}^{2+}$ ) and zinc ( $\text{Zn}^{2+}$ ).<sup>[7]</sup> This allows lead to compete with and displace these metals from proteins and enzymes, disrupting their function.<sup>[7][21]</sup> By interfering with calcium signaling, lead can disrupt synaptic transmission in the nervous system.<sup>[21]</sup>
- **Induction of Oxidative Stress:** Lead exposure inhibits the activity of key antioxidant enzymes, such as  $\delta$ -aminolevulinic acid dehydratase (ALAD), which is involved in heme synthesis.<sup>[11]</sup> <sup>[21]</sup> This inhibition leads to the accumulation of the precursor  $\delta$ -aminolevulinic acid (ALA),

which can auto-oxidize and generate reactive oxygen species (ROS).[21] The resulting oxidative stress can cause damage to lipids, proteins, and DNA, ultimately leading to cell death.[7][18][21]



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Caption: Key molecular pathways of lead toxicity.

## Safety Precautions

Given its toxicity profile, strict safety measures are mandatory when handling lead(II) 2-ethylhexanoate:

- Handling: Use only in well-ventilated areas or with appropriate respiratory protection.<sup>[19]</sup> Avoid all contact with skin, eyes, and clothing by wearing protective gloves, clothing, and eye/face protection.<sup>[19]</sup> Do not eat, drink, or smoke when using this product.<sup>[19]</sup>
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials such as oxidizing agents.<sup>[2][9]</sup>
- Disposal: Dispose of as hazardous waste in accordance with local, regional, and national regulations. Avoid release to the environment.<sup>[19]</sup>

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